

# 2-(Isopropylthio)ethanol molecular weight and formula

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## Compound of Interest

Compound Name: 2-(Isopropylthio)ethanol

Cat. No.: B1295008

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## Technical Overview of 2-(Isopropylthio)ethanol

For Researchers, Scientists, and Drug Development Professionals

This document provides a concise summary of the fundamental physicochemical properties of **2-(Isopropylthio)ethanol**, a sulfur-containing organic compound. The information presented is intended to support laboratory research and development activities.

## Physicochemical Data

The core molecular properties of **2-(Isopropylthio)ethanol** are summarized in the table below. This data is essential for accurate measurement, solution preparation, and stoichiometric calculations in experimental settings.

Property	Value	References
Molecular Formula	C5H12OS	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Molecular Weight	120.21 g/mol	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[5]</a> <a href="#">[6]</a> <a href="#">[7]</a>
CAS Number	40811-49-2	<a href="#">[1]</a> <a href="#">[5]</a> <a href="#">[6]</a>
Physical State	Liquid	<a href="#">[1]</a> <a href="#">[5]</a> <a href="#">[7]</a>
Appearance	Colorless to light yellow/orange clear liquid	<a href="#">[1]</a> <a href="#">[5]</a> <a href="#">[6]</a> <a href="#">[7]</a>
Density	0.979 - 0.98 g/cm <sup>3</sup>	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[5]</a>
Refractive Index	1.4780 - 1.48	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[5]</a>
Boiling Point	96 °C at 24 mmHg; 110-111 °C at 30 mmHg	<a href="#">[2]</a> <a href="#">[4]</a> <a href="#">[5]</a>

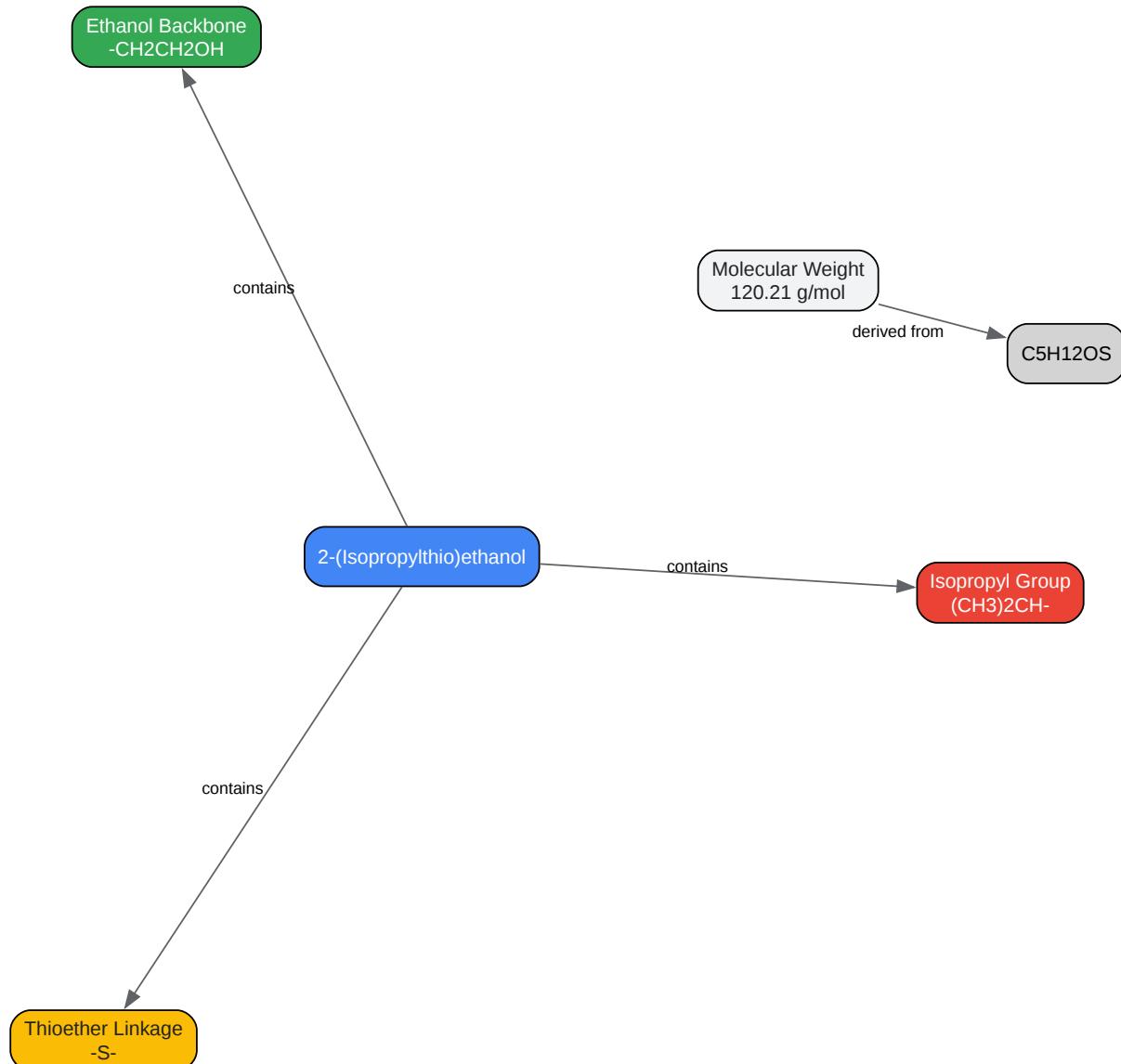
## Synonyms

For comprehensive literature searches and material sourcing, the following synonyms for **2-(Isopropylthio)ethanol** are recognized:

- 2-Hydroxyethyl Isopropyl Sulfide[\[2\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)
- 2-(Isopropylsulfanyl)ethanol[\[2\]](#)[\[4\]](#)
- Ethanol, 2-[(1-methylethyl)thio]-[\[2\]](#)[\[4\]](#)
- Isopropylthioethanol[\[2\]](#)[\[4\]](#)

## Structural Representation

The logical relationship between the different components of the **2-(Isopropylthio)ethanol** molecule is depicted in the following diagram.

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Caption: Molecular composition of **2-(Isopropylthio)ethanol**.

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## References

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- 3. matrixscientific.com [matrixscientific.com]
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- 6. 2-(Isopropylthio)ethanol | 40811-49-2 | TCI EUROPE N.V. [tcichemicals.com]
- 7. 2-(Isopropylthio)ethanol | 40811-49-2 | Tokyo Chemical Industry Co., Ltd.(APAC) [tcichemicals.com]
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